

Application Notes and Protocols for the HPLC-MS Analysis of Irehine

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Compound of Interest

Compound Name:	Irehine
CAS No.:	2309-39-9
Cat. No.:	B1209455

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Introduction

Irehine is a steroidal alkaloid found in the plant *Funtumia elastica*, a member of the Apocynaceae family. Steroidal alkaloids from this family are known for a variety of biological activities, including antimicrobial, anti-inflammatory, and antiplasmodial properties.^{[1][2]} This document provides detailed application notes and protocols for the analysis of **Irehine** using High-Performance Liquid Chromatography-Mass Spectrometry (HPLC-MS), a sensitive and selective technique for the quantification of such compounds in complex matrices.

Chemical Properties of Irehine

- Systematic Name: (3 β ,20S)-20-(Dimethylamino)pregn-5-en-3-ol
- Molecular Formula: C₂₃H₃₉NO
- Molecular Weight: 345.57 g/mol

- Class: Pregnane Steroidal Alkaloid

Quantitative Data Summary

The following table summarizes the in vitro antiplasmodial activity of **Irehine** and other steroidal alkaloids isolated from *Funtumia elastica* against the chloroquine-resistant FcB1 strain of *Plasmodium falciparum*.^[3]

Compound	IC ₅₀ (μM)	Cytotoxicity (L-6 cells) IC ₅₀ (μM)
Holarrhetine	2.89	36.55
Conessine	3.39	24.77
Holarrhesine	0.97	5.13
Irehine (Isoconessimine)	1.88	>50

The following table provides typical validation parameters for the quantification of steroidal alkaloids using HPLC-MS/MS, based on methods developed for similar compounds.^{[4][5][6]}

Validation Parameter	Typical Value
Linearity (R ²)	>0.99
Limit of Detection (LOD)	0.01 - 0.2 μg/mL
Limit of Quantification (LOQ)	0.03 - 0.7 μg/mL
Recovery	90 - 110%
Intra-day Precision (RSD)	< 5%
Inter-day Precision (RSD)	< 10%

Experimental Protocols

Sample Preparation: Extraction of Irehine from *Funtumia elastica* Bark

This protocol describes a general procedure for the extraction of steroidal alkaloids from plant material.

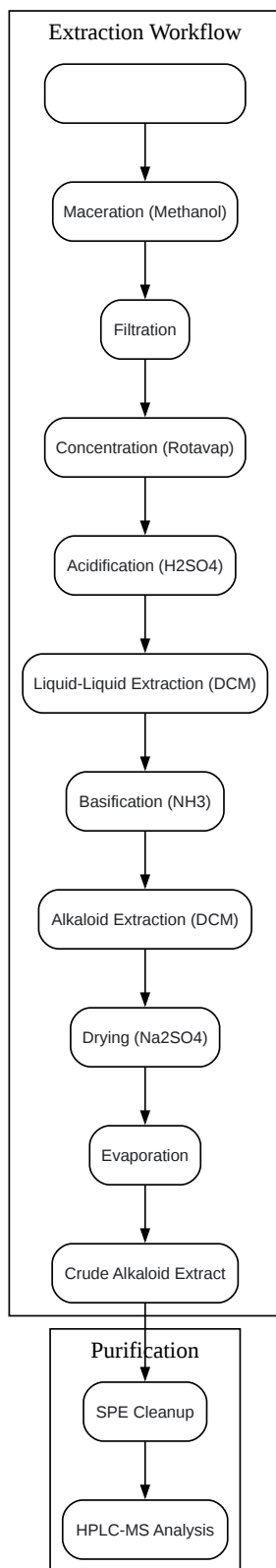
Materials:

- Dried and powdered bark of *Funtumia elastica*
- Methanol (HPLC grade)
- 2% Sulfuric acid
- Ammonia solution
- Dichloromethane (HPLC grade)
- Sodium sulfate (anhydrous)
- Rotary evaporator
- Solid Phase Extraction (SPE) cartridges (e.g., C18)

Procedure:

- Macerate 100 g of powdered bark material in 500 mL of methanol for 48 hours at room temperature.
- Filter the extract and concentrate under reduced pressure using a rotary evaporator.
- Acidify the crude extract with 2% sulfuric acid to a pH of 2.
- Partition the acidic solution with dichloromethane to remove neutral and acidic compounds.
- Basify the aqueous layer with ammonia solution to a pH of 9-10.
- Extract the alkaloids from the basified aqueous layer with dichloromethane (3 x 100 mL).
- Combine the dichloromethane extracts and dry over anhydrous sodium sulfate.
- Evaporate the solvent to yield the crude alkaloid extract.

- For further purification and to minimize matrix effects, the crude extract can be redissolved in an appropriate solvent and subjected to Solid Phase Extraction (SPE).



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Figure 1. Workflow for the extraction of **Irehine**.

HPLC-MS/MS Analysis Protocol

This protocol provides a starting point for the development of a quantitative HPLC-MS/MS method for **Irehine**. Optimization will be required for specific instrumentation and sample matrices.

Instrumentation:

- HPLC system with a binary pump and autosampler
- Triple quadrupole mass spectrometer with an electrospray ionization (ESI) source

Chromatographic Conditions:

- Column: C18 reversed-phase column (e.g., 100 mm x 2.1 mm, 1.8 μ m)
- Mobile Phase A: 0.1% Formic acid in Water
- Mobile Phase B: 0.1% Formic acid in Acetonitrile
- Gradient:
 - 0-1 min: 5% B
 - 1-8 min: 5-95% B
 - 8-10 min: 95% B
 - 10-10.1 min: 95-5% B
 - 10.1-12 min: 5% B
- Flow Rate: 0.3 mL/min
- Column Temperature: 40 °C

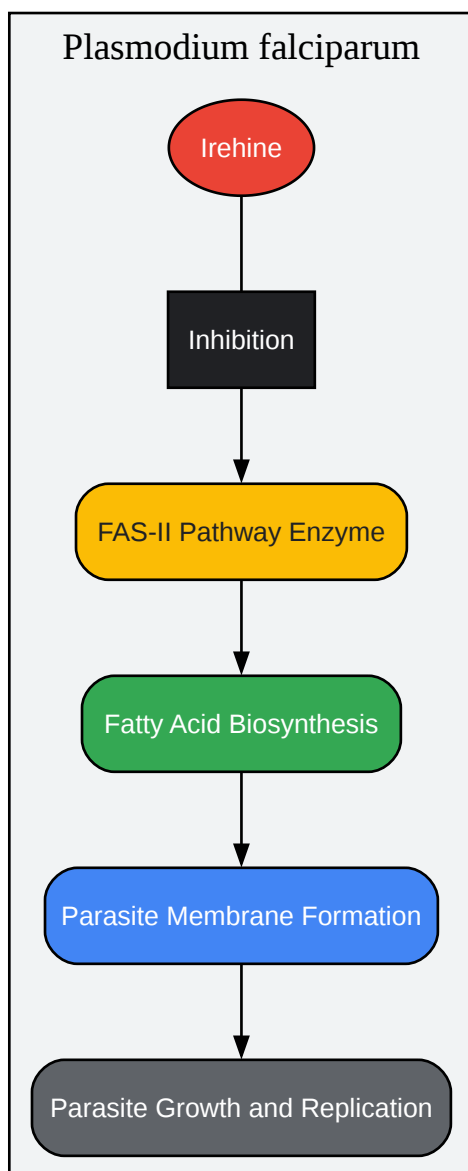
- Injection Volume: 5 μ L

Mass Spectrometry Conditions:

- Ionization Mode: Positive Electrospray Ionization (ESI+)
- Capillary Voltage: 3.5 kV
- Source Temperature: 150 °C
- Desolvation Temperature: 350 °C
- Gas Flow Rates: Optimized for the specific instrument
- Multiple Reaction Monitoring (MRM) Transitions:
 - A precursor ion for **Irehine** would be its protonated molecule $[M+H]^+$ (m/z 346.3).
 - Product ions would need to be determined by infusing a standard solution of **Irehine** and performing a product ion scan.

Hypothetical Signaling Pathway of Irehine's Antiplasmodial Activity

While the exact molecular target of **Irehine**'s antiplasmodial activity is not yet fully elucidated, some alkaloids have been shown to inhibit enzymes within the *Plasmodium falciparum* fatty acid biosynthesis (FAS-II) pathway.^[7] This pathway is essential for the parasite's survival and is distinct from the human FAS-I pathway, making it an attractive drug target. The following diagram illustrates a hypothetical mechanism of action for **Irehine** based on this information.



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Figure 2. Hypothetical antiplasmodial mechanism of **Irehine**.

Conclusion

The provided protocols and data serve as a comprehensive guide for researchers and scientists involved in the analysis and development of **Irehine**. The HPLC-MS/MS method offers a robust and sensitive approach for the quantification of this promising steroidal alkaloid. Further research into the specific molecular targets and signaling pathways of **Irehine** will be crucial for elucidating its full therapeutic potential.

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